

2-Bromo-5-methoxybenzaldehyde physical characteristics

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Compound of Interest

Compound Name: 2-Bromo-5-methoxybenzaldehyde

Cat. No.: B1267466

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An In-depth Technical Guide to the Physical and Chemical Characteristics of **2-Bromo-5-methoxybenzaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Bromo-5-methoxybenzaldehyde is an aromatic aldehyde compound that serves as a crucial intermediate in organic synthesis.^[1] Its substituted benzene ring, featuring a bromo, a methoxy, and a formyl group, provides a versatile scaffold for the construction of more complex molecules. This guide provides a comprehensive overview of its physical characteristics, chemical properties, and safety information, tailored for professionals in research and drug development. The compound is a synthetic chemical, not found in nature, and is typically produced through the selective bromination of 5-methoxybenzaldehyde.^[1]

Chemical and Physical Properties

2-Bromo-5-methoxybenzaldehyde is a white to off-white crystalline solid at room temperature with a faint aromatic odor.^[1] Its core structure consists of a benzaldehyde molecule substituted with a bromine atom at position 2 and a methoxy group at position 5.

Quantitative Data Summary

The key physical and chemical properties of **2-Bromo-5-methoxybenzaldehyde** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
IUPAC Name	2-bromo-5-methoxybenzaldehyde	[2]
CAS Number	7507-86-0	[1] [2] [3]
Molecular Formula	C ₈ H ₇ BrO ₂	[1] [2] [4]
Molecular Weight	215.04 g/mol	[1] [2] [4]
Appearance	White to off-white crystalline solid/powder	[1] [5]
Melting Point	71-76 °C	[1] [3]
Boiling Point	283.927 °C at 760 mmHg	[1]
Density	1.522 g/cm ³	[1]
Flash Point	125.515 °C	[1]
Refractive Index	1.585	[1]
LogP	2.27020	[1]
Purity	>97%	[3] [5]

Spectroscopic Data

Spectroscopic data is essential for the structural confirmation of **2-Bromo-5-methoxybenzaldehyde**.

- ¹H NMR: Proton NMR data is available for structure confirmation.[\[6\]](#)
- Mass Spectrometry (MS): GC-MS data is available, showing a molecular ion peak consistent with its molecular weight.[\[2\]](#)[\[7\]](#)
- Infrared (IR) Spectroscopy: IR spectra are available, which would confirm the presence of the carbonyl (C=O) and ether (C-O-C) functional groups.[\[2\]](#)

Safety and Handling

Understanding the safety profile of a chemical is critical for laboratory use.

Hazard Identification

- GHS Pictogram: GHS07 (Exclamation mark)[\[3\]](#)
- Signal Word: Warning[\[3\]](#)[\[8\]](#)
- Hazard Statements:
 - H302: Harmful if swallowed.[\[2\]](#)[\[3\]](#)[\[8\]](#)
 - H319: Causes serious eye irritation.[\[8\]](#)
- Precautionary Statements:
 - P264: Wash hands thoroughly after handling.[\[8\]](#)
 - P270: Do not eat, drink or smoke when using this product.[\[8\]](#)
 - P301+P317: IF SWALLOWED: Get medical help.[\[8\]](#)
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[\[8\]](#)
 - P330: Rinse mouth.[\[8\]](#)
 - P501: Dispose of contents/container to an approved waste disposal plant.[\[8\]](#)

Personal Protective Equipment (PPE)

When handling **2-Bromo-5-methoxybenzaldehyde** powder, appropriate PPE should be used, including a dust mask (type N95 or equivalent), eyeshields, a face shield, and gloves.[\[3\]](#)

Experimental Protocols

The following is a representative experimental protocol for the synthesis of **2-Bromo-5-methoxybenzaldehyde**.

Synthesis via Bromination of 3-Methoxybenzaldehyde

This protocol describes the synthesis of **2-Bromo-5-methoxybenzaldehyde** from 3-Methoxybenzaldehyde.

Materials:

- 3-Methoxybenzaldehyde
- Bromine
- Acetic acid
- Saturated sodium sulfite solution
- Ether
- Water
- Brine
- Anhydrous magnesium sulfate

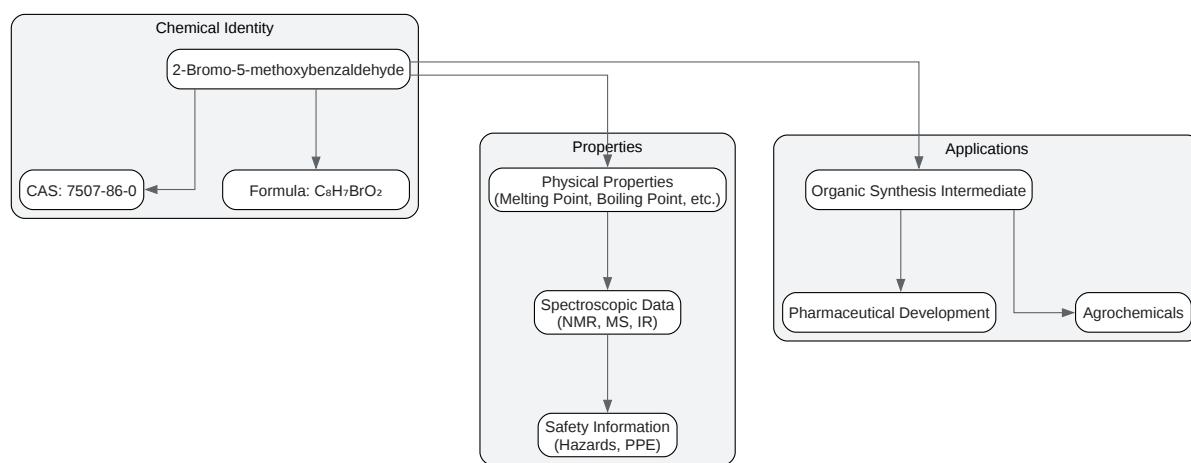
Procedure:

- Dissolve 3-Methoxybenzaldehyde (1.0 eq.) in acetic acid.
- Slowly add bromine (1.2 eq.) dropwise to the solution.
- Stir the reaction mixture at 25°C for 36 hours.
- Quench the reaction by adding a saturated sodium sulfite solution.
- Pour the mixture into water and extract the product with ether multiple times.
- Combine the organic layers and wash sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate.

- Concentrate the solution under reduced pressure to yield **2-Bromo-5-methoxybenzaldehyde** as a solid.[9]

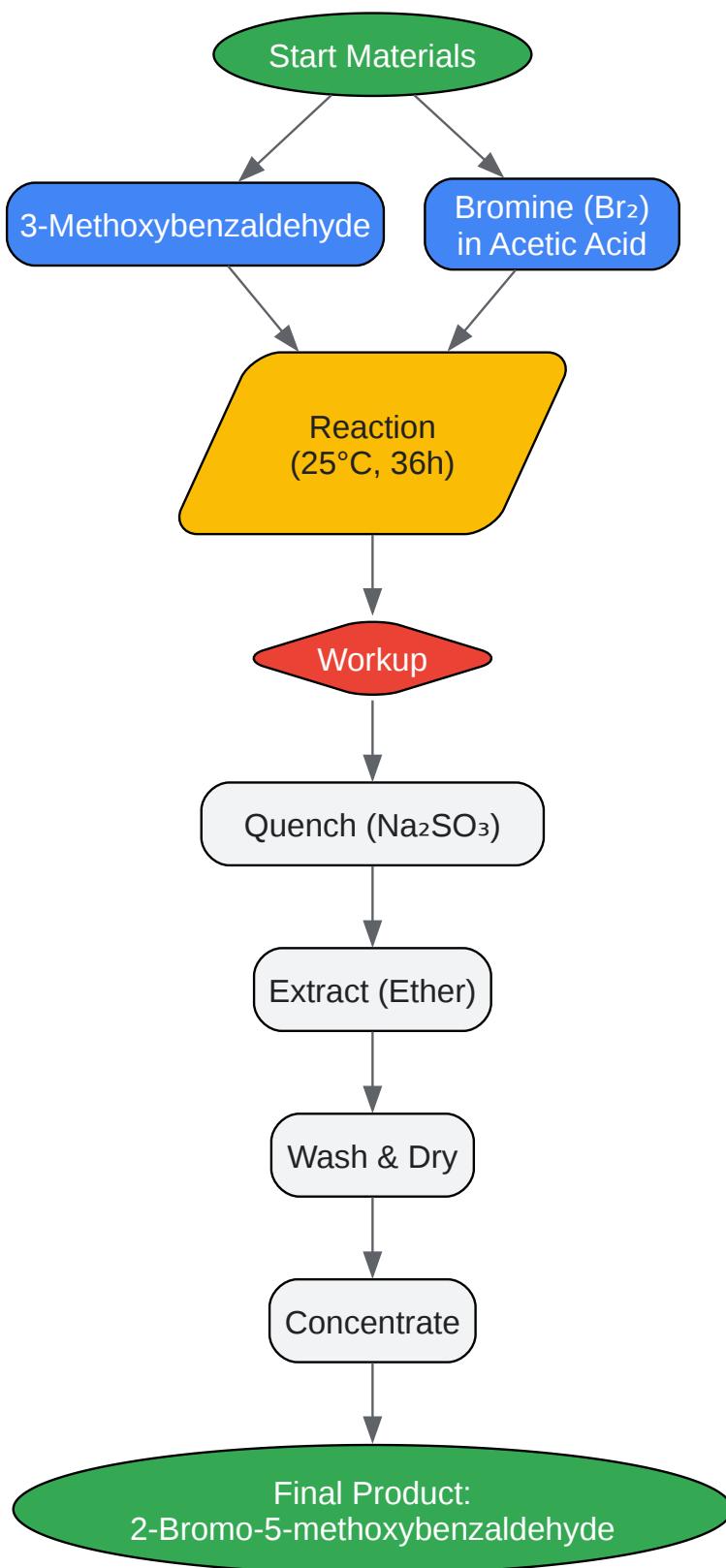
Visualizations

The following diagrams illustrate key relationships and workflows pertinent to **2-Bromo-5-methoxybenzaldehyde**.



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Caption: Logical overview of **2-Bromo-5-methoxybenzaldehyde** information.



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Caption: Synthesis workflow for **2-Bromo-5-methoxybenzaldehyde**.

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